

BPTES in Combination Cancer Therapies: Application Notes and Protocols

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Compound of Interest

Compound Name: *BTES*
CAS No.: *2101505-88-6*
Cat. No.: *B15558867*

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Introduction

Metabolic reprogramming is a hallmark of cancer, with many tumors exhibiting a strong dependence on glutamine for survival and proliferation. Glutaminase (GLS), the enzyme that converts glutamine to glutamate, is a key player in this process and has emerged as a promising therapeutic target. BPTES (Bis-2-(5-phenylacetamido-1,2,4-thiadiazol-2-yl)ethyl sulfide) is a potent and specific allosteric inhibitor of GLS1. While BPTES monotherapy has shown anti-tumor activity, its efficacy can be enhanced by combining it with other cancer therapies. This document provides detailed application notes and protocols for studying BPTES in combination with other anti-cancer agents, focusing on synergistic interactions and mechanisms of action.

I. BPTES in Combination with Metformin for Pancreatic Cancer

Rationale

Inhibition of glutaminolysis by BPTES can induce a metabolic shift in cancer cells. In pancreatic ductal adenocarcinoma (PDAC), cells that survive BPTES treatment often become more reliant on glycolysis for their energy needs. This metabolic vulnerability can be exploited by combining BPTES with metformin, an inhibitor of mitochondrial complex I that also has effects on glucose metabolism.^{[1][2][3][4][5]} This combination targets both glutamine and glucose metabolism, leading to a more potent anti-tumor effect.

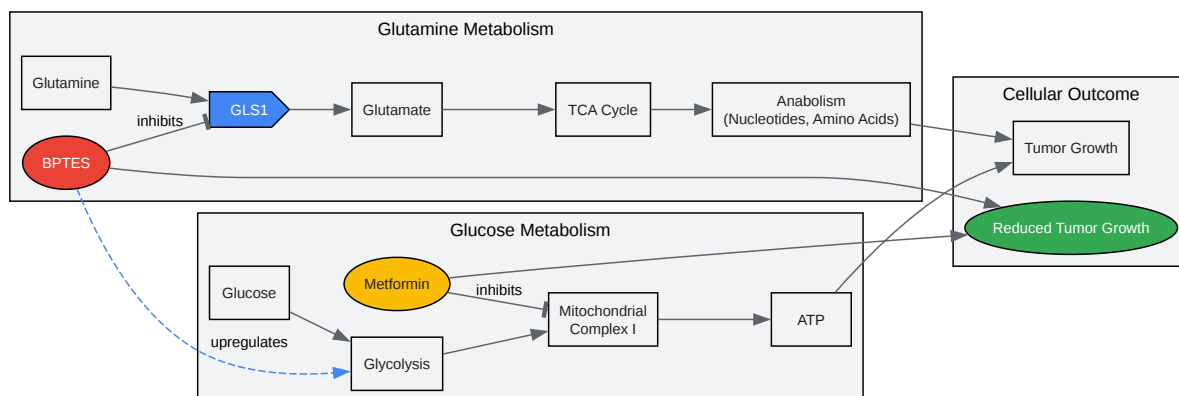
Quantitative Data Summary

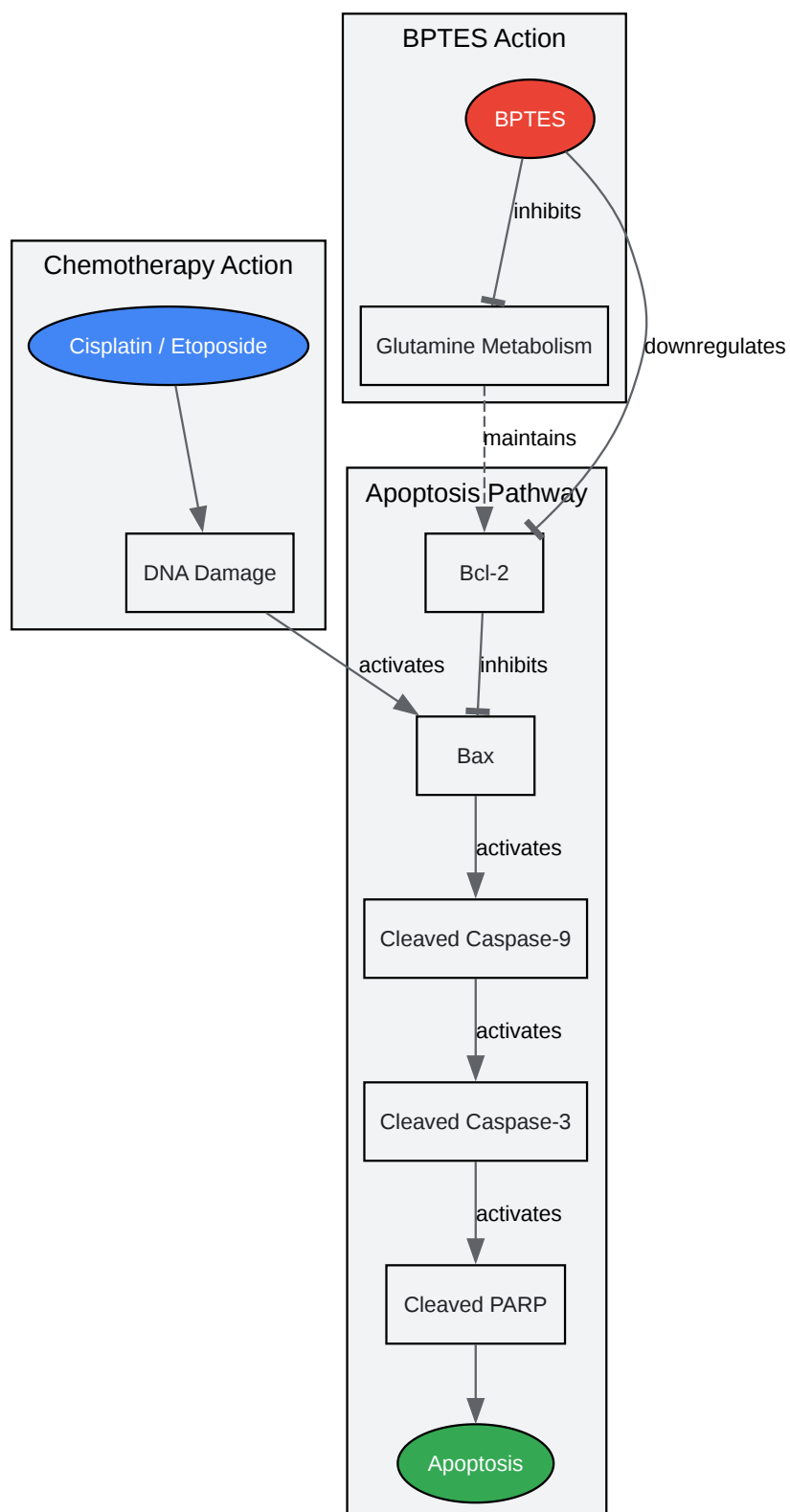
The following table summarizes the in vivo efficacy of BPTES nanoparticles (BPTES-NPs) in combination with metformin in a patient-derived orthotopic pancreatic tumor model.

Treatment Group	Mean Tumor Volume (mm ³) at Day 16	% Tumor Growth Inhibition	Reference
Vehicle	~1000	-	^[1]
BPTES-NPs (54 mg/kg, i.v., every 3 days)	~600	40%	^[1]
Metformin (250 mg/kg, i.p., daily)	~800	20%	^{[1][5]}
BPTES-NPs + Metformin	~250	75%	^{[1][5]}

Signaling Pathway

BPTES treatment blocks the conversion of glutamine to glutamate, thereby inhibiting the TCA cycle and anabolic processes dependent on glutamine. This leads to a compensatory upregulation of glycolysis. Metformin inhibits mitochondrial complex I, reducing ATP production and further stressing the cancer cells' energy supply. The dual metabolic blockade results in a significant reduction in tumor growth.





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